

Understanding the purity and isotopic enrichment of [1-¹³Cgal]Lactose

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Compound of Interest

Compound Name: [1-¹³Cgal]Lactose Monohydrate

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An In-depth Technical Guide to the Purity and Isotopic Enrichment of [1-¹³Cgal]Lactose

For researchers, scientists, and drug development professionals, the precise characterization of isotopically labeled compounds is paramount for generating reliable and reproducible data. This technical guide provides a comprehensive overview of [1-¹³Cgal]Lactose, a stable isotope-labeled form of lactose, focusing on its chemical purity and isotopic enrichment. This document details the analytical methodologies used for its quality assessment and provides insights into its application in metabolic research.

Quantitative Data Summary

The quality of [1-¹³Cgal]Lactose is defined by its chemical purity and the degree of isotopic enrichment at the C1 position of the galactose moiety. Commercially available [1-¹³Cgal]Lactose is typically supplied as a monohydrate and meets high standards of purity. For comparative purposes, data for the glucose-labeled analogue, [1-¹³Cglc]Lactose, is also presented.

Table 1: Purity and Isotopic Enrichment of [1-¹³C]Lactose Analogues

Parameter	Specification ([1- ¹³ Cgal]Lactose)	Specification ([1- ¹³ Cglc]Lactose)	Analytical Method(s)
Chemical Purity	≥99%	≥99% [1]	High-Performance Liquid Chromatography (HPLC) [1]
Isotopic Enrichment	99 atom % ¹³ C	99 atom % ¹³ C [1]	Nuclear Magnetic Resonance (NMR), Mass Spectrometry
Synonyms	4-O-β-D-[1- ¹³ C]galactopyranosyl-D-glucose [2]	4-O-β-D-galactopyranosyl-D-[1- ¹³ C]glucose [3]	N/A
Molecular Formula	¹³ CC ₁₁ H ₂₂ O ₁₁ ·H ₂ O [2]	¹³ CC ₁₁ H ₂₂ O ₁₁ ·H ₂ O [3]	N/A
Molecular Weight	361.31 g/mol [2]	361.31 g/mol [3]	N/A

Experimental Protocols

The verification of chemical purity and isotopic enrichment is crucial for the validation of experimental results. The following sections detail the methodologies for these analyses.

Determination of Chemical Purity by HPLC-RID

High-Performance Liquid Chromatography with a Refractive Index Detector (HPLC-RID) is a standard method for quantifying the chemical purity of non-chromophoric compounds like lactose.[\[4\]](#)

Objective: To separate and quantify [1-¹³Cgal]Lactose from any non-labeled lactose or other sugar impurities.

Instrumentation:

- HPLC system with a pump, autosampler, and column oven.
- Refractive Index Detector (RID).

- Carbohydrate analysis column (e.g., Aminex HPX-87 series).

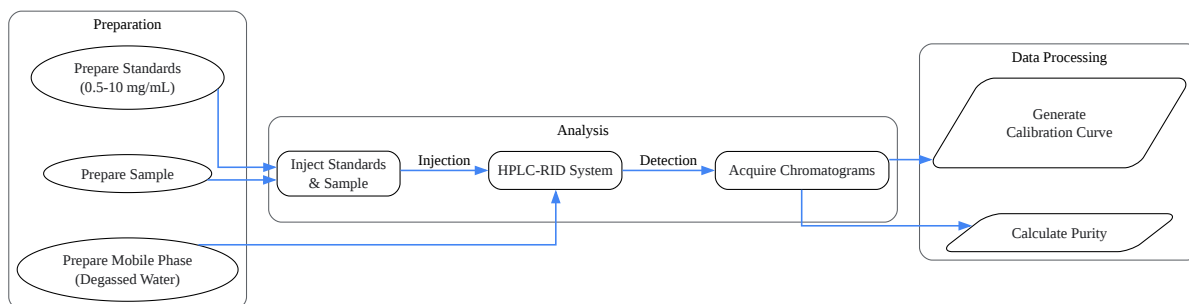
Reagents:

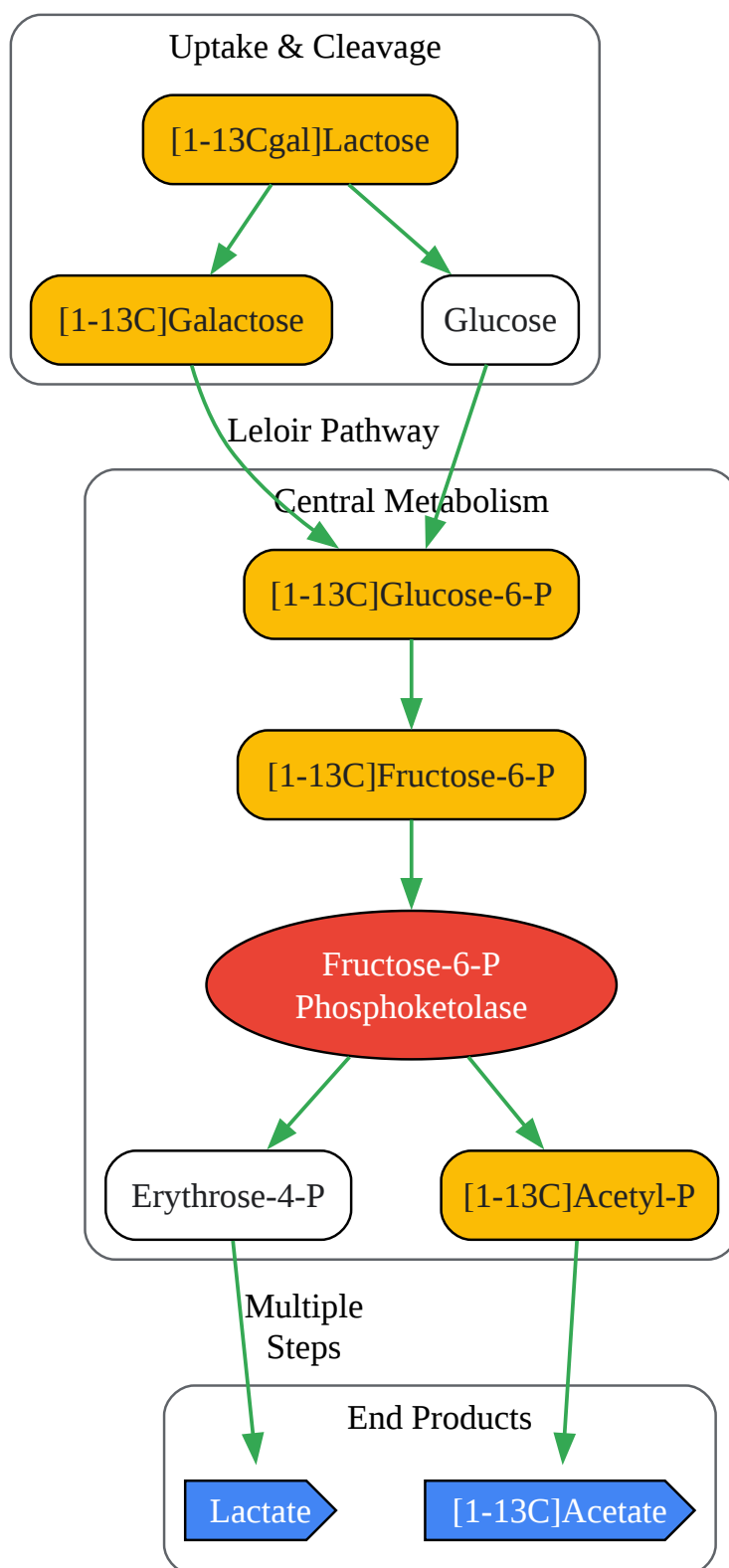
- [1-¹³Cgal]Lactose sample.
- High-purity lactose standard (≥99.5%).
- Deionized water, HPLC grade.

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase of deionized water and degas it thoroughly.
- Standard Preparation: Prepare a stock solution of the high-purity lactose standard in deionized water (e.g., 10 mg/mL). Create a series of calibration standards by diluting the stock solution to concentrations ranging from 0.5 to 10 mg/mL.[\[4\]](#)
- Sample Preparation: Accurately weigh and dissolve the [1-¹³Cgal]Lactose sample in deionized water to a concentration within the calibration range.
- Chromatographic Conditions:
 - Column: Aminex HPX-87C Column.
 - Mobile Phase: Deionized Water.
 - Flow Rate: 0.6 mL/min.
 - Column Temperature: 80-85°C.
 - Injection Volume: 5-20 µL.[\[4\]](#)
- Analysis: Inject the standard solutions to construct a calibration curve based on peak area versus concentration. Inject the sample solution.

- Data Analysis: Identify the lactose peak based on the retention time of the standard. Calculate the chemical purity by comparing the peak area of the [1-13Cgal]Lactose to the total area of all peaks in the chromatogram.





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